

Personal protective equipment for handling Diallyl hexahydrophthalate

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Compound of Interest

Compound Name: Diallyl hexahydrophthalate

Cat. No.: B075857

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Comprehensive Safety Protocol: Handling Diallyl Hexahydrophthalate

This document provides essential safety and logistical information for the handling and disposal of **Diallyl hexahydrophthalate** (CAS No. 13846-31-6). The procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Note on Chemical Data: Specific safety and toxicology data for **Diallyl hexahydrophthalate** are limited. Therefore, as a precautionary measure, this guidance is supplemented with data from the closely related and more thoroughly studied compound, Diallyl phthalate (CAS No. 131-17-9). Users should handle **Diallyl hexahydrophthalate** with the assumption that it may share similar hazards.

Primary Hazard Identification

Diallyl hexahydrophthalate is classified as harmful to aquatic life with long-lasting effects.^[1] The related compound, Diallyl phthalate, presents a more extensive hazard profile, which should be considered:

- **Health Hazards:** Harmful if swallowed or inhaled.^{[2][3][4]} It may cause an allergic skin reaction, skin irritation, and serious eye irritation.^{[2][3][5][6]} It is also a lachrymator (a substance that causes tearing).^{[3][4]} Some data suggests it is a suspected mutagen and may cause organ damage through prolonged or repeated exposure.^[3]

- Physical Hazards: This substance is a combustible liquid.[2] It may polymerize when heated or in the presence of a catalyst if not properly inhibited.[2]
- Environmental Hazards: The substance is very toxic to aquatic organisms and can cause long-term adverse effects in the aquatic environment.[2][3][4][7] It must not be allowed to enter the environment.[2][4]

Quantitative Data Summary

The following table summarizes key quantitative data, primarily from Diallyl phthalate safety data sheets, to be used as a reference for handling **Diallyl hexahydrophthalate**.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₂₀ O ₄ (Diallyl hexahydrophthalate)	[1]
Molecular Weight	246.26 g/mol (Diallyl phthalate)	[4][7][8]
Appearance	Colorless to light yellow liquid	[2][3][7]
Odor	Slight	[3][7]
Melting Point	-70 °C / -94 °F	[2][3][7]
Boiling Point	167 °C @ 5 mmHg	[7]
Flash Point	166 °C / 330.8 °F	[2][3][7]
Specific Gravity	1.120	[7]
Autoignition Temperature	385 - 435 °C	[2][7]
Occupational Exposure Limits	No specific limits have been established by major regulatory bodies.	[6][7][9]

Operational and Disposal Plan

This section provides step-by-step guidance for the entire lifecycle of handling **Diallyl hexahydrophthalate** in a laboratory setting.

Pre-Handling and Area Preparation

- Risk Assessment: Before starting any work, perform a thorough risk assessment for the planned procedure.
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate spill kit are readily accessible.
- Remove Incompatibles: Keep the work area clear of incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[7\]](#)

Required Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 or European Standard EN166 standards.[\[7\]](#)[\[11\]](#) If there is a significant risk of splashing, a face shield must be worn in addition to goggles.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Skin Protection:
 - Gloves: Wear unlined, chemical-resistant gloves (e.g., nitrile, neoprene).[\[11\]](#)[\[12\]](#) Always check the manufacturer's glove selection guide for chemical compatibility. Inspect gloves for any signs of degradation before use and replace them immediately if contact occurs.[\[11\]](#)
 - Protective Clothing: A lab coat or chemical-resistant apron must be worn to protect against skin contact.[\[2\]](#)[\[7\]](#) Long pants and closed-toe shoes are required.[\[11\]](#)
- Respiratory Protection: If work cannot be conducted in a well-ventilated area or if aerosols/mists are generated, a NIOSH/MSHA-approved respirator is required.[\[7\]](#)[\[11\]](#) Use of a respirator requires enrollment in a respiratory protection program, including fit testing and medical evaluation.[\[11\]](#)

Step-by-Step Handling Procedure

- Don all required PPE as specified above.
- Work within a designated and properly functioning chemical fume hood.
- Carefully open the container, avoiding splashes or the generation of mists.
- Use only compatible tools (e.g., glass, polyethylene) for transferring the chemical.
- Keep the container tightly closed when not in use.[7][10]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[6][7][14]
Do not eat, drink, or smoke in the work area.[2][7][14]

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat.[6][7][10]
- Keep containers tightly sealed to prevent polymerization and contamination.[7]
- Store separately from incompatible materials (strong acids, bases, and oxidizers).[2][7]

Emergency and Disposal Plan

Spill Response Procedure

- Evacuate and Isolate: Immediately alert others in the area and isolate the spill.[5]
- Remove Ignition Sources: If combustible, remove all sources of ignition.[5]
- Don PPE: Wear appropriate PPE, including respiratory protection if necessary, before attempting cleanup.
- Contain Spill: Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spill.[2][3][7][15] Do not use combustible materials like sawdust on absorbent pads that may react.

- **Collect Waste:** Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste disposal.[\[2\]](#)[\[7\]](#)[\[15\]](#)
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- **Prevent Environmental Release:** Do not allow the spilled material or cleanup runoff to enter drains or waterways.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[15\]](#)

First Aid Measures

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.[\[3\]](#)[\[7\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[7\]](#) Seek medical attention if irritation or an allergic reaction develops.[\[7\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if it is safe to do so. Seek immediate medical attention.[\[7\]](#)[\[14\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[7\]](#)[\[14\]](#)

Waste Disposal Procedure

- All waste containing **Diallyl hexahydrophthalate**, including empty containers and contaminated cleanup materials, must be treated as hazardous waste.[\[4\]](#)[\[7\]](#)
- Store waste in clearly labeled, sealed, and compatible containers.
- Do not mix with other waste streams.[\[4\]](#)
- Dispose of the waste through a licensed hazardous waste disposal company, following all federal, state, and local regulations.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[10\]](#)

Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling and disposal of **Diallyl hexahydrophthalate**.

Caption: Workflow for handling **Diallyl hexahydrophthalate** from preparation to final disposal.

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